

Quantitative Analytical Method for Assay

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Compound Focus: Ethacridine

CAS No.: 442-16-0

Cat. No.: S527491

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For drug development and quality control, a validated UV spectrophotometric method exists for estimating **ethacridine** lactate in bulk and pharmaceutical formulations. The key parameters are summarized below [1].

Parameter	Specification
λ_{\max}	271 nm
Solvent	Double distilled water
Linearity Range	2–12 $\mu\text{g/ml}$
Correlation Coefficient	0.998
Regression Equation	$Y = 0.016795X + 0.00768$
Molar Absorptivity	$59.781 \times 10^3 \text{ L/mol}\cdot\text{cm}$
Limit of Detection (LOD)	0.11 μg
Limit of Quantitation (LOQ)	0.43 μg

Detailed Experimental Protocol

This method was validated as per ICH guidelines [1]:

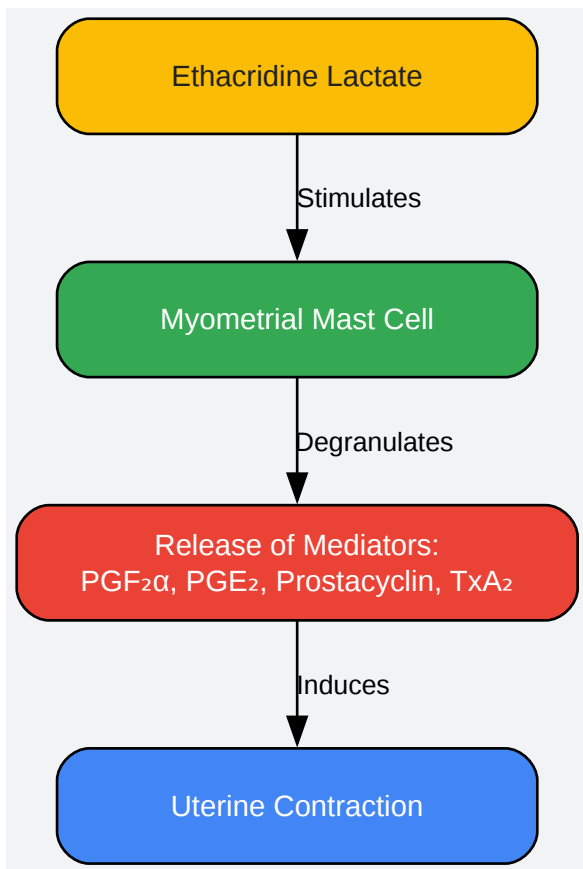
- **Stock Solution:** Accurately weigh 10 mg of **ethacridine** lactate and transfer to a 100 ml volumetric flask. Dissolve and dilute to volume with double distilled water to obtain a 100 µg/ml solution.
- **Calibration Standards:** Prepare a series of dilutions in 10 ml volumetric flasks to achieve concentrations of 2, 4, 6, 8, 10, and 12 µg/ml.
- **Measurement:** Record the absorbance of each solution at 271 nm against a double distilled water blank. Plot absorbance vs. concentration to generate the calibration curve.
- **Validation:** The method demonstrated suitable precision (intra-day and inter-day RSD < 2%) and accuracy (recovery rates of 99.26–100.25%).

Known Mechanisms of Action and Clinical Uses

Ethacridine lactate (7-ethoxyacridine-3,9-diamine 2-hydroxypropanoic acid) is an aromatic organic compound with several established biological activities, though its full pharmacokinetic journey (ADME) is not well-characterized [2].

Aspect	Description
Primary Uses	Antiseptic; Labor induction and second-trimester medical abortion
Antimicrobial Activity	Effective primarily against Gram-positive bacteria (e.g., <i>Staphylococci</i> , <i>Streptococci</i>); ineffective against Gram-negative <i>Pseudomonas aeruginosa</i> [2].
Mechanism in Myometrium	Induces uterine contractions by activating mast cells to release mediators like prostaglandin F _{2α} , prostaglandin E ₂ , prostacyclin, and thromboxane A ₂ [3] [4].
Effect on GI Barrier (Research)	Attenuates inflammatory markers (IL-6, IL-1β, TNF-α) and helps normalize tight junction, adherent junction, and mucin gene expression in stressed intestinal organoids [5].

The following diagram illustrates the mechanism of **ethacridine** lactate in inducing uterine contractions, based on organ bath and cell culture studies [4]:



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How to Approach the Data Gap

The absence of detailed pharmacokinetic data (absorption, distribution, metabolism, excretion) is a common challenge for older drugs like **ethacridine** lactate. To proceed with your research, you could:

- **Focus on Available Data:** The analytical method provided is robust for quantifying the drug in various matrices, which is a foundational step for any further PK studies.
- **Explore Related Research:** The recent organoid study [5] suggests novel mechanisms and potential systemic effects, indicating that the drug may have more complex pharmacokinetics than previously assumed.
- **Consider Experimental Methods:** The published protocols for analysis in formulations [1] and biological models [5] can be adapted to design your own pharmacokinetic experiments.

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References

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